

2-Amino-3-bromo-5-nitro-4-picoline CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-3-bromo-5-nitro-4-picoline

Cat. No.: B113302

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An In-depth Technical Guide to 2-Amino-5-bromo-3-nitro-4-picoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-Amino-5-bromo-3-nitro-4-picoline, a key intermediate in pharmaceutical synthesis. This document details its chemical and physical properties, provides an in-depth experimental protocol for its synthesis, and outlines its known applications and safety information.

Chemical and Physical Properties

2-Amino-5-bromo-3-nitro-4-picoline, with the CAS Number 100367-40-6, is a substituted pyridine derivative.^[1] Its structural and physical properties are summarized below.

Property	Value	Source
CAS Number	100367-40-6	[1]
Molecular Formula	C6H6BrN3O2	[1]
Molecular Weight	232.03 g/mol	[1]
Appearance	Colorless or light yellow crystal or crystalline powder	[1]
Melting Point	160-165 °C	[1]
Boiling Point	314.1 ± 37.0 °C (Predicted)	[1]
Density	1.795 ± 0.06 g/cm ³ (Predicted)	[1]
Solubility	Almost insoluble in water; Soluble in ethanol, chloroform, methanol	[1]
Flash Point	143.8 °C	[1]
Vapor Pressure	0.000476 mmHg at 25°C	[1]
Refractive Index	1.658	[1]

Synonyms:

- 5-bromo-4-methyl-3-nitropyridin-2-amine[1]
- 2-Amino-5-bromo-4-methyl-3-nitropyridine[1]

Synthesis

An efficient and regioselective synthesis for 2-amino-5-bromo-3-nitro-4-picoline has been developed, which is crucial for its role as a precursor for a drug candidate in development.[2][3] This route utilizes the 2-nitramino functionality in 2-nitramino-4-picoline as both a protecting group and a directional handle to achieve the desired substitution pattern.[2][3][4]

Experimental Protocol: Regioselective Synthesis

This protocol is adapted from a published alternate route for the preparation of 2-Amino-5-bromo-3-nitro-4-picoline.[4]

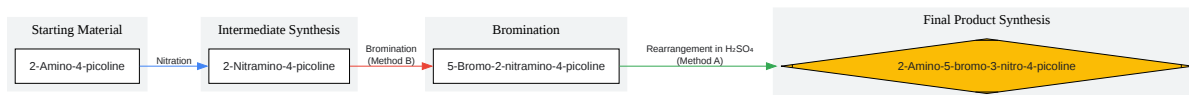
Method A: Preparation of 2-Amino-5-bromo-3-nitro-4-picoline (4) from 5-Bromo-2-nitramino-4-picoline (7)[4]

- To a 250-mL, single-necked round-bottomed flask equipped with an internal thermocouple probe, add 72 mL of sulfuric acid.
- Maintain the temperature between 0 and 5 °C using external cooling.
- Over a period of 20 minutes, add 11.28 g (0.486 mol) of 5-Bromo-2-nitramino-4-picoline (7).
- Stir the reaction mixture for an additional 20 minutes at 0–5 °C.
- Allow the reaction mixture to warm to room temperature and continue stirring for an additional hour.
- Slowly pour the reaction mixture into 300 g of wet ice and stir for an additional 30 minutes.
- The resulting precipitate can then be collected.

Method B: Bromination of 2-nitramino-4-picoline (5)[4]

- Heat a mixture to 40 °C until complete dissolution.
- To this homogeneous solution, add 3 g (0.196 mol) of 2-nitramino-4-picoline (5) at 40 °C.
- Cool the stirred reaction mixture to room temperature.
- Slowly add a solution of molecular bromine in acetic acid (3.14 g of 0.5 M solution, 20 mmol) in 40 mL of acetic acid over a period of 30 minutes at room temperature.
- After the addition is complete, heat the reaction mixture at 40 °C for an additional 12 hours.

Synthesis Workflow



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Caption: Synthesis workflow for 2-Amino-5-bromo-3-nitro-4-picoline.

Applications in Drug Development

2-Amino-5-bromo-3-nitro-4-picoline is a valuable precursor for drug candidates currently in development.^{[2][3]} Its utility lies in its structure, which allows for further chemical modifications to produce more complex molecules with potential therapeutic activities. It serves as a key building block in the synthesis of various heterocyclic compounds that are of interest in medicinal chemistry.

Safety and Handling

This compound is classified as hazardous and should be handled with appropriate safety precautions.

Hazard Identification:^[5]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Safety Precautions:^{[5][6]}

- Handling: Use only in a well-ventilated area.^[5] Avoid breathing dust, fume, gas, mist, vapors, or spray.^[5] Wash hands and any exposed skin thoroughly after handling.^[6]

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[5]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[5] Store locked up.[5]

First Aid Measures:[5]

- If on skin: Wash with plenty of water. If skin irritation occurs, get medical help.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.

This substance is intended for research and development use only and is not for medicinal, household, or other uses.[5]

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- To cite this document: BenchChem. [2-Amino-3-bromo-5-nitro-4-picoline CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at:

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